

Personal protective equipment for handling 4-Benzyloxybromobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Benzyloxybromobenzene

Cat. No.: B018167

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Essential Safety and Handling Guide for 4-Benzyloxybromobenzene

For researchers, scientists, and drug development professionals, meticulous adherence to safety protocols is paramount when handling chemical compounds. This guide provides immediate, essential safety and logistical information for the handling of 4-

Benzyloxybromobenzene (CAS No. 6793-92-6), including operational procedures and disposal plans.

Chemical Identifier and Properties:

Property	Value	Reference
CAS Number	6793-92-6	[1][2][3][4]
Molecular Formula	C13H11BrO	[2][4]
Molecular Weight	263.13 g/mol	[2][4]
Appearance	White to orange to green powder to crystal	[4]
Melting Point	64-65 °C	[2]
Boiling Point	164-186 °C @ 7 Torr	[2]
Purity	>98.0% (GC)	[4]

Hazard Identification and Precautionary Measures

4-Benzyloxybromobenzene is classified as an irritant.[2] It is crucial to handle this compound with care to avoid exposure.

GHS Hazard Statements:

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[6]

Precautionary Statements: A comprehensive set of precautionary measures should be followed:[2][6][7]

- Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[6]
 - P264: Wash skin thoroughly after handling.[7]
 - P270: Do not eat, drink or smoke when using this product.

- P271: Use only outdoors or in a well-ventilated area.[\[6\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[7\]](#)
- Response:
 - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
 - P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[\[6\]](#)
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[6\]](#)
 - P312: Call a POISON CENTER or doctor/physician if you feel unwell.
 - P332 + P313: If skin irritation occurs: Get medical advice/attention.[\[7\]](#)
 - P362: Take off contaminated clothing and wash before reuse.[\[7\]](#)
- Storage:
 - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[\[6\]](#)
 - P405: Store locked up.[\[6\]](#)
- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.[\[6\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **4-Benzyloxybromobenzene**:

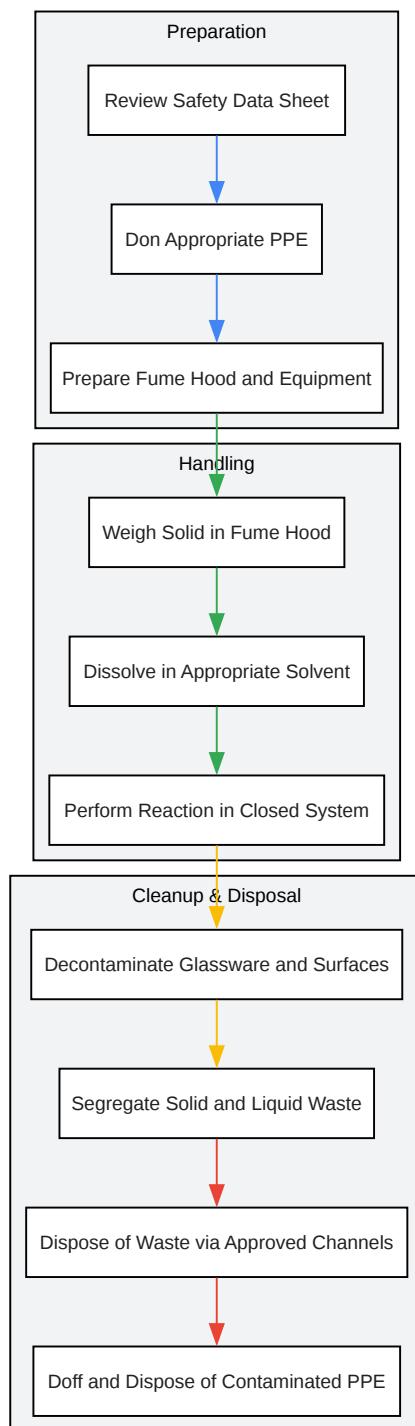
- Eye Protection: Chemical safety goggles or a face shield.[\[8\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).

- Skin and Body Protection: A lab coat, long pants, and closed-toe shoes are required. For larger quantities or where there is a risk of splashing, consider a chemical-resistant apron or coveralls.[8]
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood.[8] If dusts are generated, a NIOSH-approved respirator with a particulate filter may be necessary.

Experimental Workflow and Handling Procedures

The following diagram outlines the standard operating procedure for the safe handling of **4-Benzyloxybromobenzene** from receipt to disposal.

Safe Handling Workflow for 4-Benzyloxybromobenzene

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Caption: A flowchart outlining the key steps for safely handling **4-Benzyloxybromobenzene** in a laboratory setting.

First Aid Measures

In the event of exposure, follow these first aid protocols immediately:

- If Inhaled: Move the person to fresh air and keep them comfortable for breathing.^[6]^[8] Call a poison center or doctor if you feel unwell.^[6]
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse the skin with water/shower. If skin irritation occurs, get medical advice/attention.^[8]
- In Case of Eye Contact: Rinse cautiously with water for several minutes.^[6]^[8] Remove contact lenses, if present and easy to do.^[6]^[8] Continue rinsing. If eye irritation persists, get medical advice/attention.^[8]
- If Swallowed: Rinse mouth.^[8] Do NOT induce vomiting. Immediately call a poison center or doctor.

Spill and Disposal Procedures

Spill Management:

In the event of a spill, evacuate non-essential personnel. Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand, or earth). Sweep up the material, place it in a sealed container for disposal, and clean the spill area thoroughly. Avoid generating dust.

Waste Disposal:

All waste containing **4-Benzyloxybromobenzene**, including contaminated lab supplies, must be treated as hazardous waste.

- Containerization: Collect solid waste in a clearly labeled, sealed, and chemically compatible container.
- Labeling: The container must be labeled as "Hazardous Waste" with the full chemical name.

- Storage: Store the waste container in a designated, secure, and well-ventilated area, away from incompatible materials.
- Disposal: Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[6] Do not dispose of this chemical down the drain or in the regular trash.

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Benzyloxybromobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b018167#personal-protective-equipment-for-handling-4-benzyloxybromobenzene]

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